

# Essential Safety and Operational Guidance for 2,4-Dichlorobenzaldehyde

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## Compound of Interest

Compound Name: 2,4-Dichlorobenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, storage, and disposal of **2,4-Dichlorobenzaldehyde**.

This document provides immediate, critical safety protocols and logistical plans to ensure the safe handling of **2,4-Dichlorobenzaldehyde** in a laboratory setting. Adherence to these procedures is vital for personnel safety and environmental protection.

## Understanding the Hazards

**2,4-Dichlorobenzaldehyde** is a corrosive solid that can cause severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is also toxic to aquatic life with long-lasting effects.[\[1\]](#) Inhalation of dust may cause respiratory irritation.[\[1\]](#)

## Hazard Summary Table

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements
Skin Corrosion/Irritation, Category 1B	GHS05, GHS09	Danger	H314: Causes severe skin burns and eye damage. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Serious Eye Damage/Eye Irritation, Category 1	H318: Causes serious eye damage.		
Hazardous to the aquatic environment, long-term hazard, Category 2	H411: Toxic to aquatic life with long lasting effects. <a href="#">[1]</a>		

## Physicochemical Properties

Property	Value
CAS Number	874-42-0
Molecular Formula	C <sub>7</sub> H <sub>4</sub> Cl <sub>2</sub> O
Molecular Weight	175.01 g/mol
Appearance	White to off-white powder or crystals. <a href="#">[4]</a>
Melting Point	64 - 69 °C (147 - 156 °F). <a href="#">[2]</a>
Boiling Point	233 °C (451 °F). <a href="#">[2]</a>

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2,4-Dichlorobenzaldehyde** to prevent any direct contact.

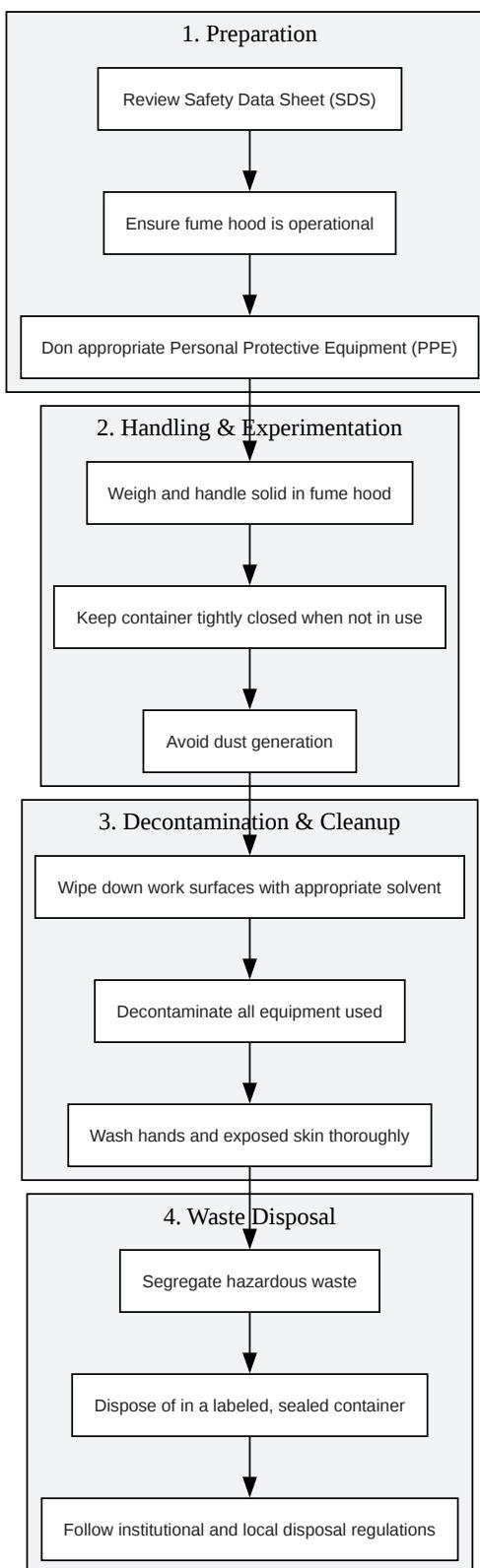
- Eye and Face Protection: Wear tightly fitting safety goggles and a face shield.[\[2\]](#) Standard safety glasses are not sufficient.

- Skin Protection:
  - Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) must be worn. Inspect gloves for any damage before use and use proper removal techniques to avoid skin contact.[2]
  - Protective Clothing: A chemical-resistant lab coat or a full protective suit is required.[2] For larger quantities or in case of potential splashing, Tyvek-type disposable protective clothing should be worn.[5]
- Respiratory Protection: If dust formation is likely, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.[2] Always work in a well-ventilated area, preferably within a chemical fume hood.[1][2]

## Operational Plan: Step-by-Step Handling Procedure

This workflow ensures a systematic and safe approach to handling **2,4-Dichlorobenzaldehyde** from preparation to disposal.

### Workflow for Safe Handling of **2,4-Dichlorobenzaldehyde**



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Caption: Logical workflow for the safe handling of **2,4-Dichlorobenzaldehyde**.

# Emergency Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[2][3]
Skin Contact	Immediately remove all contaminated clothing. [1][6] Rinse the skin with plenty of water for at least 15 minutes.[3] Seek immediate medical attention.[1]
Eye Contact	Immediately rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[3] Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting.[1][3][6] Rinse mouth with water.[1][6] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[1]

## Spill Response

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, dampen the solid material with 60-70% ethanol to prevent dust formation.[5]
- Collect: Carefully sweep up the dampened material and place it into a suitable, labeled container for disposal.[2][5] Use absorbent paper dampened with ethanol to clean up any

remaining residue.[5]

- Decontaminate: Wash the spill area with a soap and water solution.[5]
- Dispose: Seal all contaminated materials in a vapor-tight plastic bag for proper disposal.[5]

## Storage and Disposal

Proper storage and disposal are essential to prevent accidents and environmental contamination.

### Storage

- Store in a cool, dry, and well-ventilated area.[2][7]
- Keep the container tightly closed.[2][5][7]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, iron, and oxygen.[5][8]
- Protect from light.[5][8]
- Store in a locked cabinet or other secure location.[1]

### Disposal

- All waste, including contaminated PPE and cleaning materials, must be treated as hazardous waste.
- Dispose of contents and container in accordance with local, state, and federal regulations.[1]
- Do not dispose of down the drain or into the environment.[2][3]
- Surplus and non-recyclable solutions should be offered to a licensed disposal company.[2] It may be possible to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2]

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